

# An In-depth Technical Guide to 2-(Dimethylamino)ethanethioamide Hydrochloride

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## Compound of Interest

Compound Name:	2-(Dimethylamino)ethanethioamide hydrochloride
CAS No.:	27366-72-9
Cat. No.:	B143784

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For Researchers, Scientists, and Drug Development Professionals

## Abstract

**2-(Dimethylamino)ethanethioamide hydrochloride** is a key chemical intermediate with significant applications in the pharmaceutical industry, most notably as a precursor in the synthesis of Nizatidine, a potent histamine H2 receptor antagonist. This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, and analytical methodologies related to **2-(Dimethylamino)ethanethioamide hydrochloride**. Detailed experimental protocols and a summary of its role in drug development are presented to support researchers and professionals in the field.

## Chemical and Physical Properties

**2-(Dimethylamino)ethanethioamide hydrochloride**, with the molecular formula C<sub>4</sub>H<sub>11</sub>ClN<sub>2</sub>S, is a light yellow to yellow solid. It is highly soluble in water and polar organic solvents.[1] The hydrochloride salt form enhances its stability compared to the free base.[1]

Property	Value	Reference
Molecular Formula	C4H11CN2S	[1][2]
Molecular Weight	154.66 g/mol	[1][2]
CAS Number	27366-72-9	[2][3]
Appearance	Light yellow to yellow solid	
Storage	Keep in a dark place, under an inert atmosphere, at room temperature.	
Solubility	Highly soluble in water and polar organic solvents.	[1]

## Synthesis of 2-(Dimethylamino)ethanethioamide Hydrochloride

A common synthetic route to **2-(Dimethylamino)ethanethioamide hydrochloride** involves the reaction of 2-(dimethylamino)acetonitrile with hydrogen sulfide in the presence of a base, followed by treatment with hydrochloric acid.

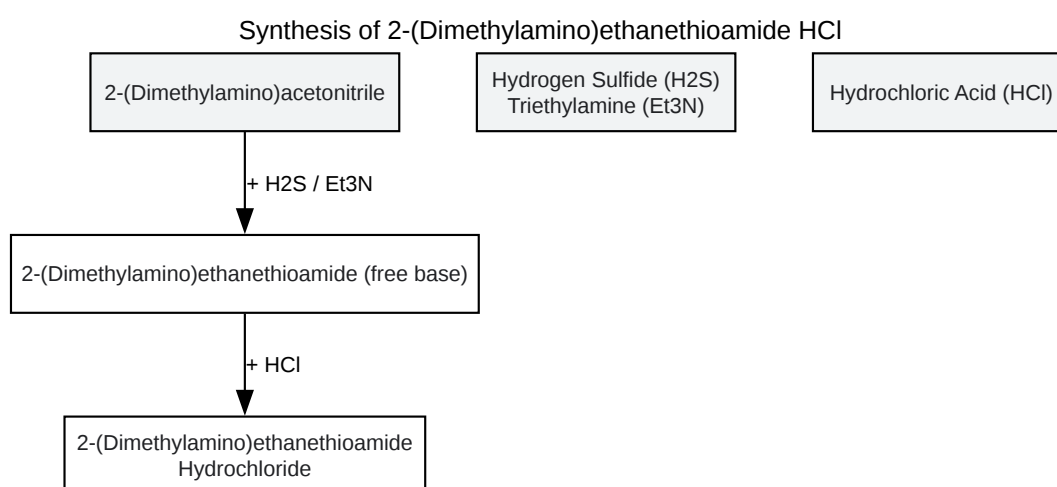
### Experimental Protocol: Synthesis from 2-(Dimethylamino)acetonitrile

Materials:

- 2-(Dimethylamino)acetonitrile
- Hydrogen sulfide (gas)
- Triethylamine
- Anhydrous diethyl ether
- Hydrochloric acid (in diethyl ether)

## Procedure:

- A solution of 2-(dimethylamino)acetonitrile and triethylamine in anhydrous diethyl ether is prepared in a reaction vessel equipped with a gas inlet and a stirrer.
- The solution is cooled in an ice bath.
- Hydrogen sulfide gas is bubbled through the solution with constant stirring for several hours.
- The reaction progress is monitored by thin-layer chromatography (TLC).
- Upon completion, the reaction mixture is purged with nitrogen to remove excess hydrogen sulfide.
- The resulting mixture is filtered to remove any solid byproducts.
- A solution of hydrochloric acid in diethyl ether is added dropwise to the filtrate with stirring.
- The precipitated **2-(Dimethylamino)ethanethioamide hydrochloride** is collected by filtration, washed with cold diethyl ether, and dried under vacuum.



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A simplified workflow for the synthesis of the target compound.

## Application in Drug Development: Synthesis of Nizatidine

**2-(Dimethylamino)ethanethioamide hydrochloride** is a critical starting material for the synthesis of Nizatidine, a histamine H2 receptor antagonist used to treat peptic ulcers and gastroesophageal reflux disease (GERD).[4]

### Experimental Protocol: Synthesis of Nizatidine

This synthesis is a multi-step process. A key step involves the condensation of **2-(dimethylamino)ethanethioamide hydrochloride** with a suitable intermediate to form the thiazole ring of Nizatidine.

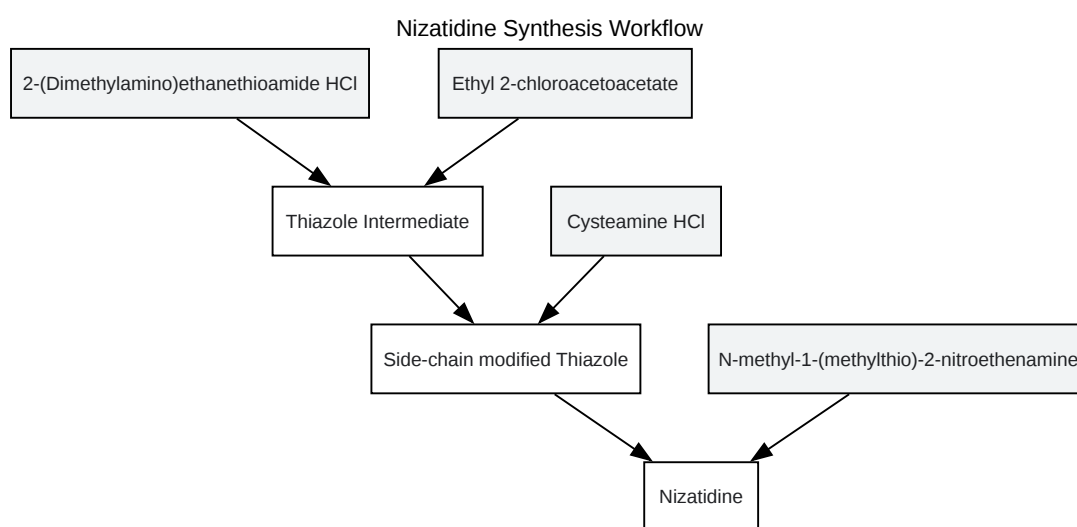
Materials:

- **2-(Dimethylamino)ethanethioamide hydrochloride**
- Ethyl 2-chloroacetoacetate
- Cysteamine hydrochloride
- N-methyl-1-(methylthio)-2-nitroethenamine
- Ethanol
- Sodium hydroxide

Procedure:

- **Thiazole Ring Formation:** **2-(Dimethylamino)ethanethioamide hydrochloride** is reacted with ethyl 2-chloroacetoacetate in a suitable solvent like ethanol to form the thiazole intermediate.

- Side Chain Attachment: The thiazole intermediate is then reacted with cysteamine hydrochloride.
- Final Condensation: The product from the previous step is condensed with N-methyl-1-(methylthio)-2-nitroethenamine to yield Nizatidine.



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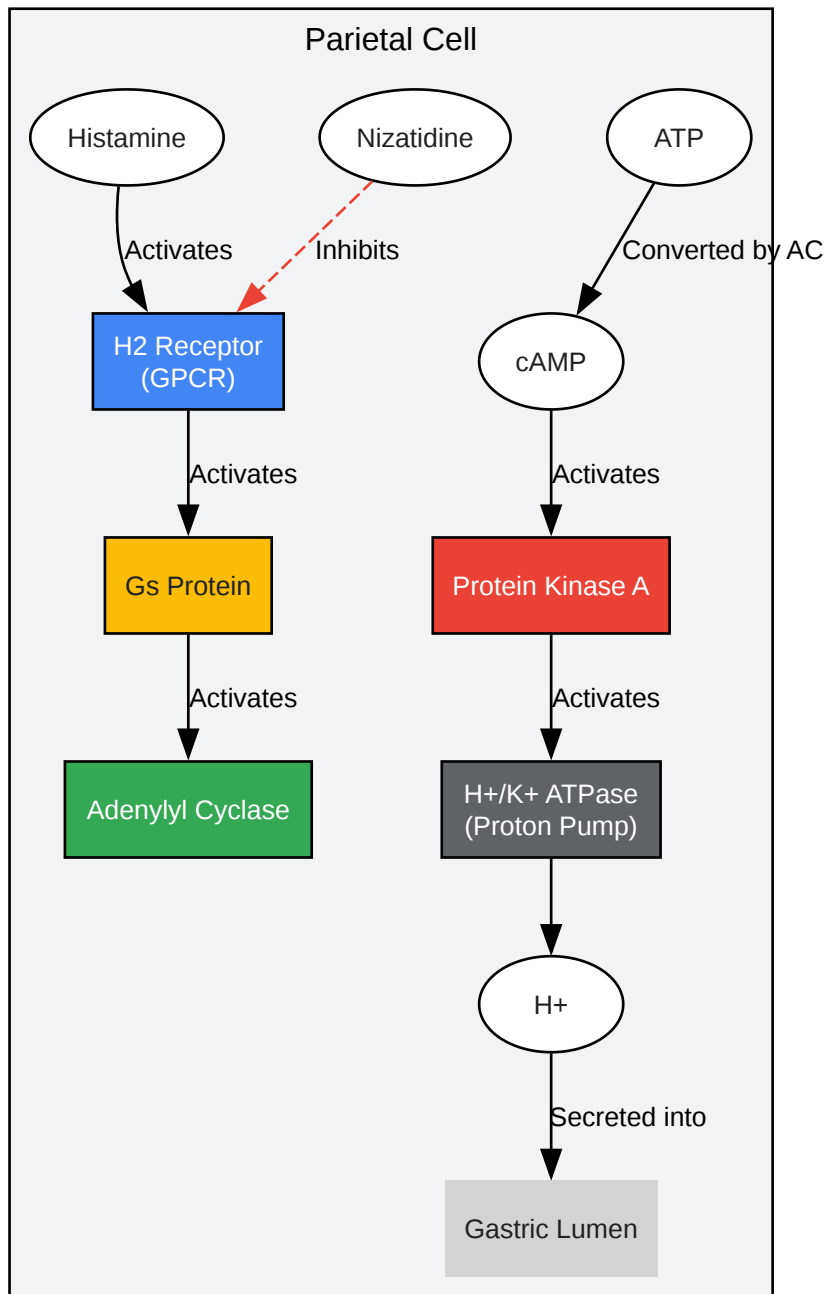
Key steps in the synthesis of Nizatidine.

## Mechanism of Action of Nizatidine and Signaling Pathway

Nizatidine acts as a competitive and reversible inhibitor of histamine at the H<sub>2</sub> receptors on the basolateral membrane of gastric parietal cells.[5][6] This action blocks the downstream signaling cascade that leads to gastric acid secretion.

The binding of histamine to the H<sub>2</sub> receptor, a G-protein coupled receptor (GPCR), normally activates the G<sub>s</sub> alpha subunit.<sup>[5]</sup> This, in turn, stimulates adenylyl cyclase to produce cyclic adenosine monophosphate (cAMP).<sup>[7]</sup> Elevated cAMP levels activate protein kinase A (PKA), which phosphorylates various intracellular proteins, ultimately leading to the activation of the H<sup>+</sup>/K<sup>+</sup> ATPase (proton pump) and the secretion of H<sup>+</sup> ions into the gastric lumen.<sup>[5]</sup> Nizatidine, by blocking the H<sub>2</sub> receptor, prevents this entire cascade, thereby reducing gastric acid production.<sup>[7][8]</sup>

Nizatidine's Mechanism of Action



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Histamine H2 receptor signaling and Nizatidine's inhibitory action.

## Analytical Characterization

The purity and identity of **2-(Dimethylamino)ethanethioamide hydrochloride** are typically assessed using a combination of chromatographic and spectroscopic techniques.

Analytical Method	Typical Observations
<sup>1</sup> H NMR	Characteristic peaks for the dimethylamino protons, the methylene protons adjacent to the amino group, and the methylene protons adjacent to the thioamide group.
<sup>13</sup> C NMR	Resonances corresponding to the two distinct methylene carbons and the dimethylamino carbons. The thioamide carbon will appear at a characteristic downfield shift.
Mass Spectrometry	The mass spectrum will show the molecular ion peak corresponding to the free base and characteristic fragmentation patterns.
HPLC	A single major peak indicating the purity of the compound. The retention time is dependent on the specific column and mobile phase used.

Note: Specific spectral data should be acquired for each batch and compared to a reference standard for confirmation.

## Safety Information

**2-(Dimethylamino)ethanethioamide hydrochloride** should be handled with appropriate personal protective equipment in a well-ventilated area.

Hazard Statement	Description
H302	Harmful if swallowed
H315	Causes skin irritation
H319	Causes serious eye irritation
H335	May cause respiratory irritation

## Conclusion

**2-(Dimethylamino)ethanethioamide hydrochloride** is a valuable and versatile intermediate in pharmaceutical synthesis, particularly for the production of Nizatidine. A thorough understanding of its properties, synthesis, and analytical characterization is essential for its effective and safe use in research and drug development. This guide provides a foundational resource for professionals working with this compound.

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## References

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